

Comprehensive Disposal Guide: 2-(2-Butyramido-ethyl)-thiophene[1]

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Compound of Interest

Compound Name: 2-(2-Butyramido-ethyl)-thiophene

Cat. No.: B8308909

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CAS Number: 5424-03-3 (Generic/Analogous) Chemical Family: Thiophene Derivative / Amide
Disposal Classification: Hazardous Organic Waste (Sulfur-Containing)

Executive Summary & Hazard Characterization

As a Senior Application Scientist, I must emphasize that the disposal of thiophene derivatives requires specific attention to sulfur content. Unlike standard organic waste, the combustion of this compound generates sulfur oxides (

), which are precursors to acid rain.[1] Therefore, standard open-air combustion is prohibited; disposal must occur via high-temperature incineration with secondary flue gas scrubbing.[1]

Physicochemical Hazard Profile

Treat this compound as a "High Hazard" research chemical in the absence of a substance-specific toxicological profile.[1]

Property	Value / Characteristic	Operational Implication
Physical State	Solid or Viscous Oil (Ambient)	Requires wide-mouth containers for waste collection.
Flammability	Combustible (Flash Point > 60°C estimated)	Classify as Class IIIA Combustible Liquid or Flammable Solid.
Reactivity	Incompatible with Strong Oxidizers	CRITICAL: Do not mix with Nitric Acid or Peroxides in waste streams.
Toxicity	Potential Skin/Eye Irritant; Harmful by Ingestion	Zero-contact protocol required (Double Nitrile Gloves).
Environmental	Aquatic Toxicity (Chronic)	Zero Discharge: Strictly prohibited from sink/sewer disposal.

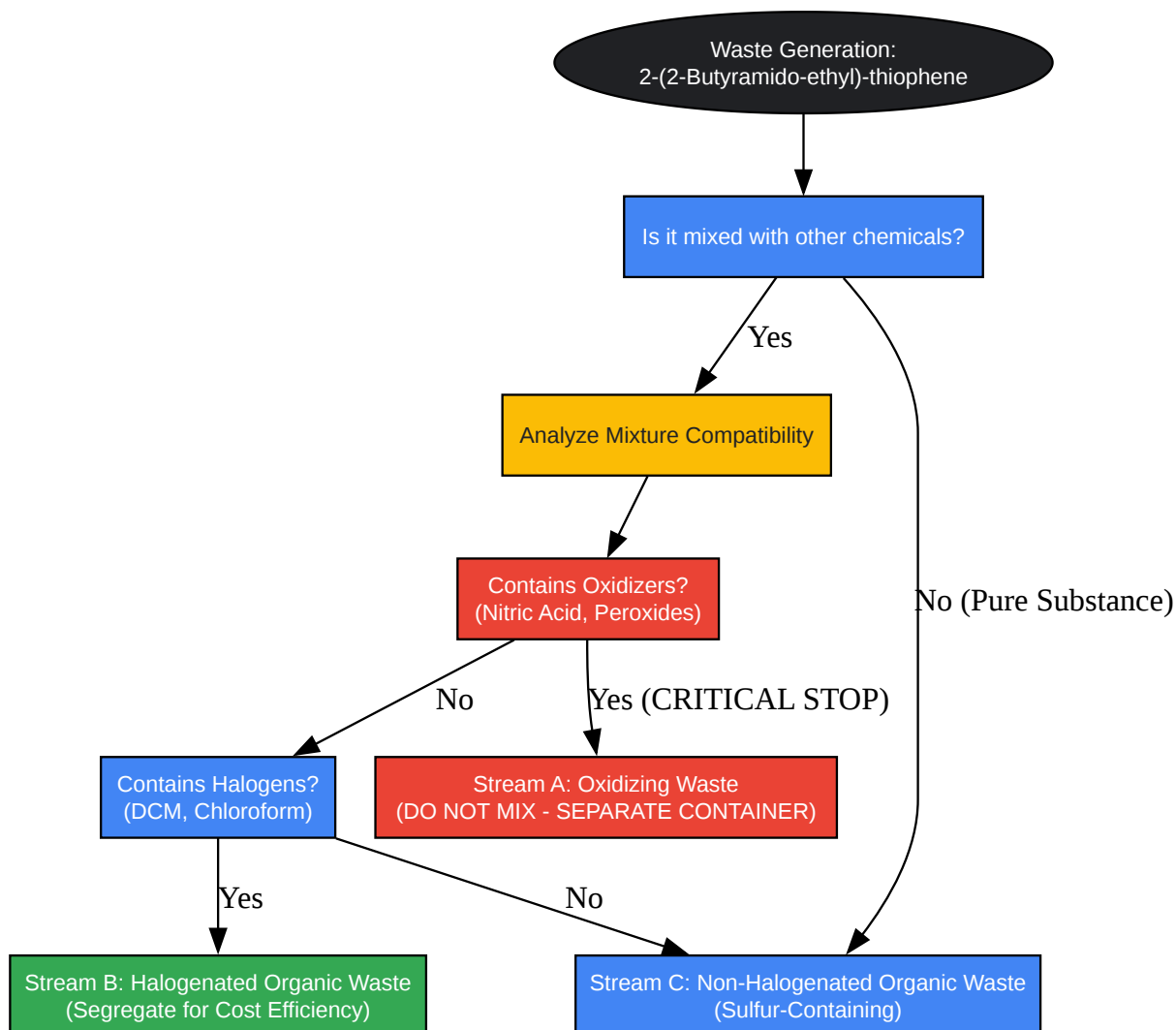
Waste Characterization & Segregation Strategy

Proper segregation is the first line of defense against "uncontrolled exothermic events" in the waste stream.

Segregation Logic

The presence of the thiophene ring makes this compound electron-rich, rendering it susceptible to violent reactions with strong electrophiles (oxidizers).[\[1\]](#)

DOT Diagram: Waste Segregation Decision Tree



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Figure 1: Decision logic for segregating thiophene waste streams. Note the critical stop point for oxidizers to prevent reaction hazards.

Step-by-Step Disposal Protocol

Phase 1: Collection & Containment

Objective: Secure the chemical in a vessel that prevents permeation and leakage.

- Container Selection:
 - Material: High-Density Polyethylene (HDPE) or Borosilicate Glass. Avoid low-density plastics which may be permeated by organic oils.[1]
 - Closure: Screw-cap with Teflon (PTFE) liner to prevent vapor escape.
- Labeling (Regulatory Requirement):
 - Attach a hazardous waste tag immediately upon the first drop of waste entering the container.
 - Required Fields:
 - Chemical Name: Write out fully: "**2-(2-Butyramido-ethyl)-thiophene**". Do not use abbreviations or formulas.
 - Hazards: Check "Toxic" and "Irritant".[2]

Phase 2: Storage (Satellite Accumulation Area)

- Location: Store in a secondary container (spill tray) inside a chemical fume hood or a vented flammable safety cabinet.
- Time Limit: Do not exceed 90 days of accumulation (standard RCRA guideline for Large Quantity Generators).

Phase 3: Final Disposal (Handover)

- Method: Destructive Incineration.
- Specification: The waste manifest must declare "Organic Sulfur Compound." This alerts the disposal facility to route the waste to an incinerator equipped with a caustic scrubber to neutralize sulfur dioxide () emissions.

Spill Management Workflow

In the event of an accidental release, immediate action is required to prevent environmental contamination and personnel exposure.[1][3][4]

DOT Diagram: Spill Response Protocol



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Figure 2: Operational workflow for managing spills of **2-(2-Butyramido-ethyl)-thiophene**.

Spill Cleanup Kit Requirements:

- Absorbent: Vermiculite, dry sand, or commercial organic spill pads.[1]
- Neutralizer: Not required (compound is chemically stable/neutral), but soap and water are needed for surface cleaning.
- Tools: Polypropylene scoop and dustpan (non-sparking).

Regulatory Compliance & Waste Codes

Compliance with the US Environmental Protection Agency (EPA) and local regulations is mandatory.

Regulation	Classification	Code / Note
RCRA (USA)	Characteristic Waste	D001 (If flash point < 60°C) or Non-Regulated Hazardous Waste (if > 60°C). Consult local EHS.
European Waste Catalogue	Organic Chemical Waste	16 05 06* (Laboratory chemicals consisting of or containing dangerous substances).
DOT (Transport)	Hazard Class	Likely Class 9 (Miscellaneous) or Class 3 (Flammable) depending on formulation.

Expert Insight: While this specific compound may not have a unique "U" or "P" list code under RCRA, the "Cradle-to-Grave" liability applies.^[1] You are responsible for this chemical until it is fully destroyed. Always err on the side of caution and classify it as a ignitable, toxic organic solid/liquid.^[1]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [\[Link\]](#)
- U.S. Environmental Protection Agency. (2024). Resource Conservation and Recovery Act (RCRA) Regulations. EPA.gov. [\[Link\]](#)
- PubChem. (2024). Thiophene Derivatives - Compound Summary. National Library of Medicine. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024).^[5] Hazard Communication Standard (HCS). United States Department of Labor. [\[Link\]](#)

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Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](https://www.frcrinfo.epa.gov)
- [2. static.cymitquimica.com \[static.cymitquimica.com\]](https://static.cymitquimica.com)
- [3. datasheets.scbt.com \[datasheets.scbt.com\]](https://datasheets.scbt.com)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [5. fishersci.com \[fishersci.com\]](https://fishersci.com)
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